

Essential Safety and Logistics for Handling (S)-2-(3-Bromophenyl)propanoic acid

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Compound of Interest

Compound Name: (S)-2-(3-Bromophenyl)propanoic acid

Cat. No.: B13022717

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety and logistical information for **(S)-2-(3-Bromophenyl)propanoic acid**, including operational and disposal plans.

(S)-2-(3-Bromophenyl)propanoic acid is a compound that requires careful handling due to its potential hazards. Based on data for similar brominated phenylpropanoic acid compounds, it is classified as an irritant and is harmful if swallowed. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4][5]} Adherence to the following personal protective equipment (PPE) and handling protocols is crucial for laboratory safety.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is necessary to minimize exposure. This includes protection for the eyes, skin, and respiratory system.^{[6][7][8]}

Protection Type	Required PPE	Specifications and Remarks
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.[1][9]	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4] A face shield may be necessary for splash hazards.
Skin Protection	Chemical-resistant gloves (nitrile or neoprene preferred) and a laboratory coat.[6][9] An apron or protective suit is recommended for larger quantities.[9]	Gloves should be inspected for any signs of degradation or discoloration and replaced if compromised.[9] Clothing should be made of materials that prevent skin contact with corrosives.[10]
Respiratory Protection	NIOSH-approved N95 (or better) respirator.	Required when handling the solid form to prevent inhalation of dust, or if working outside of a fume hood.[1][6]
Hand Protection	Chemical-resistant gloves.	Always wash hands thoroughly after handling the chemical, even after removing gloves. [11]
Footwear	Closed-toe shoes.	Open-toed footwear is not permitted in the laboratory.[9] [11]

Experimental Protocols: Handling and Disposal

Handling Protocol:

- Preparation: Before handling, ensure you have read and understood the Safety Data Sheet (SDS).[10][12] All necessary PPE should be readily available and inspected for integrity.[9] An eyewash station and safety shower must be accessible.[13]

- Engineering Controls: All work with **(S)-2-(3-Bromophenyl)propanoic acid** should be conducted in a properly functioning chemical fume hood to minimize inhalation of dust or vapors.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Weighing and Transfer: When weighing the solid, do so in a fume hood or a ventilated balance enclosure to control dust. Use appropriate tools to handle the material and avoid creating dust.
- In Case of Contact:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)[\[3\]](#)
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[2\]](#)[\[3\]](#)
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[2\]](#)[\[3\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[\[2\]](#)
- Storage: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area.[\[13\]](#)[\[14\]](#) Keep away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[13\]](#)

Disposal Plan:

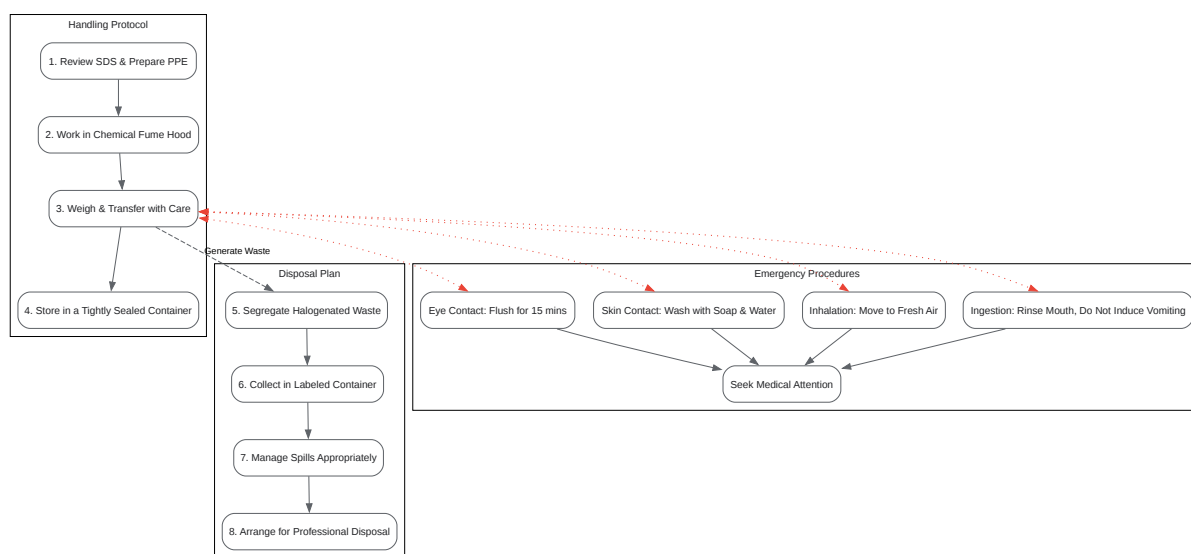
As a halogenated organic compound, **(S)-2-(3-Bromophenyl)propanoic acid** requires specific disposal procedures to protect the environment and comply with regulations.[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Waste Segregation: Do not mix halogenated organic waste with non-halogenated waste.[\[15\]](#)[\[17\]](#)[\[18\]](#) This is crucial as the disposal methods and costs differ significantly.[\[16\]](#)[\[17\]](#)
- Waste Collection: Collect all waste containing **(S)-2-(3-Bromophenyl)propanoic acid**, including contaminated consumables like gloves and paper towels, in a designated, clearly labeled, and sealed hazardous waste container.[\[16\]](#)[\[18\]](#) The container should be appropriate for halogenated organic compounds.

- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**(S)-2-(3-Bromophenyl)propanoic acid**".[\[18\]](#) Do not use abbreviations.
- Spill Management: In the event of a small spill, use an inert absorbent material to contain it. Place the absorbent material in a sealed bag and dispose of it as halogenated hazardous waste.[\[16\]](#) For large spills, evacuate the area and contact your institution's environmental health and safety department.
- Final Disposal: Arrange for the disposal of the hazardous waste through your institution's certified hazardous waste management service.[\[10\]](#)

Workflow Diagram

The following diagram illustrates the standard operating procedure for handling and disposing of **(S)-2-(3-Bromophenyl)propanoic acid**.



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